

Ethyltrimethylsilane: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Ethyltrimethylsilane

CAS No.: 3439-38-1

Cat. No.: B1207187

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An In-depth Guide to the Commercial Availability, Synthesis, and Application of **Ethyltrimethylsilane** for Advanced Chemical Research.

Introduction

Ethyltrimethylsilane (CAS No. 3439-38-1), a versatile organosilicon compound, has emerged as a critical reagent and building block in modern organic synthesis, particularly within the pharmaceutical and electronics industries.^{[1][2][3]} Its unique chemical properties make it an important intermediate for the production of silicone polymers and resins, and it serves as a valuable tool for introducing the trimethylsilyl group into molecules.^{[1][4]} This guide provides a comprehensive overview of the commercial availability of **Ethyltrimethylsilane**, its key chemical and physical properties, safe handling procedures, and its applications in chemical synthesis, with a focus on its relevance to researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Ethyltrimethylsilane, also known as Trimethylethylsilane or Trimethylsilylethane, is a colorless to light yellow, transparent liquid with the molecular formula $C_5H_{14}Si$ and a molecular weight of 102.25 g/mol .^{[5][6][7][8]} It is characterized by its high flammability and sensitivity to moisture.^[5] Key physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	3439-38-1	^{[5][6][7][8]}
Molecular Formula	$C_5H_{14}Si$	^{[5][6][7][8]}
Molecular Weight	102.25 g/mol	^{[5][6][7][8]}
Appearance	Colorless to light yellow, clear liquid	^{[5][6]}
Boiling Point	58.7 - 65 °C at 760 mmHg	^{[5][6][8]}
Flash Point	-26 °C	^{[1][6]}
Density	0.696 g/cm ³ at 25 °C	^{[6][8]}
Purity (typical)	>97.0% or >98.0% (by GC)	^{[1][5][6]}

Commercial Availability and Suppliers

Ethyltrimethylsilane is commercially available from a variety of chemical suppliers, catering to both research and industrial-scale needs. The typical purity offered is greater than 97% or 98%, as determined by gas chromatography (GC).^{[1][5][6]} When procuring this reagent, it is crucial to partner with a reputable supplier to ensure product quality and a reliable supply chain.^[1] Below is a summary of some of the key suppliers of **Ethyltrimethylsilane**.

Supplier	Purity	Available Quantities
TCI Chemicals	>98.0% (GC)	5g, 25g, and bulk inquiries
Alfa Chemistry	Not specified	10g, 100g, and custom sizes
Power Chemical Corporation	Min. 97.0% (GC)	100ml, 250ml, 500ml, 1L, 5L, 210L drums, 1000L IBC totes
Gelest, Inc.	Not specified	Research and bulk quantities
J&K Scientific	Not specified	Various sizes
Simson Pharma Limited	High quality, with Certificate of Analysis	Custom synthesis and various quantities
GlobalChemMall	99% min	1kg to 50 metric tons/month

Synthesis of Ethyltrimethylsilane

A common laboratory and industrial-scale synthesis of **Ethyltrimethylsilane** involves the Grignard reaction.^[3] This method utilizes an ethyl magnesium halide (Grignard reagent) which is then reacted with trimethylchlorosilane.^[3] A key innovation in this process is the use of high-boiling-point ethers as a solvent, which enhances the safety of the procedure for industrial production by avoiding low-boiling-point solvents like diethyl ether.^[3]

Experimental Protocol: Grignard Synthesis of Ethyltrimethylsilane

The following is a representative protocol for the synthesis of **Ethyltrimethylsilane** based on the Grignard reaction methodology.

Materials:

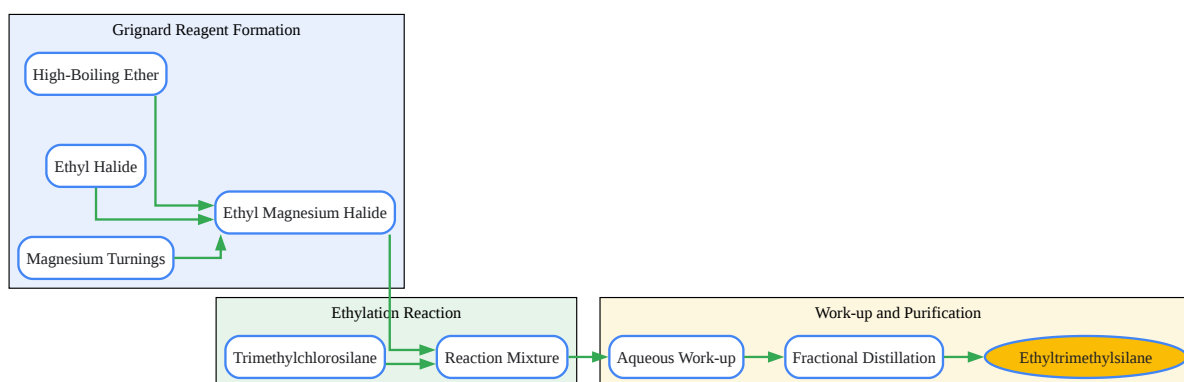
- Magnesium turnings
- Ethyl halide (e.g., ethyl bromide)
- Trimethylchlorosilane

- High-boiling-point ether solvent (e.g., diglyme)
- Iodine (for initiation)
- Anhydrous work-up reagents (e.g., saturated ammonium chloride solution)
- Standard laboratory glassware for air-sensitive reactions (e.g., Schlenk line, dry flasks, dropping funnel)

Procedure:

- Preparation of the Grignard Reagent:
 - Under an inert atmosphere (e.g., nitrogen or argon), charge a dry three-necked flask with magnesium turnings.
 - Add a small crystal of iodine to initiate the reaction.
 - In a dropping funnel, prepare a solution of ethyl halide in the high-boiling-point ether solvent.
 - Add a small portion of the ethyl halide solution to the magnesium. The reaction is initiated when the color of the iodine disappears and there is evidence of an exothermic reaction.
 - Slowly add the remaining ethyl halide solution to maintain a gentle reflux.
 - After the addition is complete, stir the mixture at room temperature until the magnesium is consumed.
- Reaction with Trimethylchlorosilane:
 - Cool the freshly prepared Grignard reagent in an ice bath.
 - Slowly add trimethylchlorosilane to the stirred Grignard solution.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour.

- Work-up and Purification:
 - Carefully pour the reaction mixture into a separatory funnel containing ice and a saturated ammonium chloride solution for quenching.[9]
 - Separate the organic layer and wash it with brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
 - Filter the solution and remove the solvent by distillation.
 - Purify the crude product by fractional distillation to obtain **Ethyltrimethylsilane**.



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Caption: Workflow for the synthesis of **Ethyltrimethylsilane** via the Grignard reaction.

Applications in Organic Synthesis

Ethyltrimethylsilane is a valuable reagent in organic synthesis, primarily utilized for the introduction of the trimethylsilyl group and in reduction reactions.

Silylating Agent

As a silylating agent, **Ethyltrimethylsilane** is employed to protect functional groups or to activate substrates for subsequent reactions.[1] This is a fundamental transformation in multi-step organic syntheses, particularly in the preparation of active pharmaceutical ingredients (APIs).[1]

Reducing Agent

While triethylsilane is more commonly known as a mild reducing agent, **Ethyltrimethylsilane** can also participate in reduction reactions.[10] For instance, it can be used for the reduction of carbonyl groups to alcohols.[4] Its utility in this context is often in combination with a Lewis acid.

Quality Control and Purity Analysis

Ensuring the purity of **Ethyltrimethylsilane** is critical for its successful application in sensitive chemical syntheses. The most common analytical technique for purity assessment is Gas Chromatography with Flame Ionization Detection (GC-FID).[11]

Protocol: Purity Analysis by GC-FID

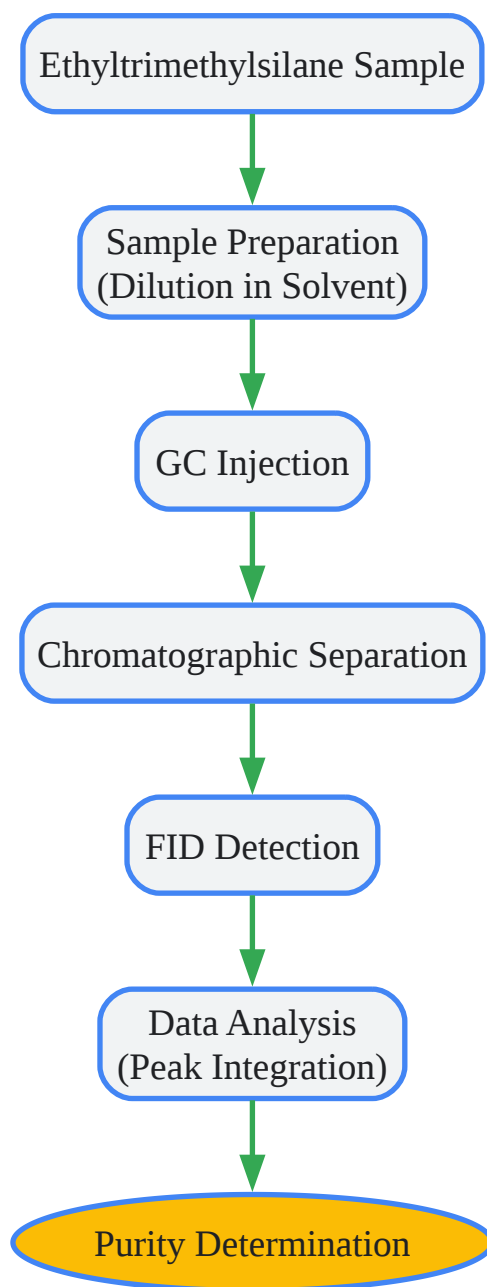
Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for the analysis of volatile organosilicon compounds (e.g., a non-polar or mid-polar column).

Procedure:

- Sample Preparation:
 - Prepare a dilute solution of the **Ethyltrimethylsilane** sample in a suitable volatile solvent (e.g., hexane or pentane).

- Instrumental Analysis:
 - Inject a small volume of the prepared sample into the GC.
 - The components of the sample are separated based on their volatility and interaction with the stationary phase of the column.
 - The FID detects the eluted components, and the resulting chromatogram shows peaks corresponding to each compound.
- Data Analysis:
 - Identify the peak corresponding to **Ethyltrimethylsilane** based on its retention time, which can be confirmed using a standard.
 - Quantify the purity by calculating the area percent of the **Ethyltrimethylsilane** peak relative to the total area of all peaks in the chromatogram. For higher accuracy, an internal or external standard method can be employed.[\[11\]](#)



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Caption: Workflow for the purity analysis of **Ethyltrimethylsilane** by GC-FID.

Safety and Handling

Ethyltrimethylsilane is a highly flammable liquid and vapor.[5][7] It is also moisture-sensitive and may cause skin and eye irritation.[5][7] Therefore, proper safety precautions must be taken during its handling and storage.

- **Storage:** Store in a cool, well-ventilated place away from heat, sparks, open flames, and other ignition sources.[5] Keep the container tightly closed and store under an inert gas.[5]
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[12] Ground and bond containers and receiving equipment to prevent static discharge.[12] Use only non-sparking tools.[12]
- **First Aid:** In case of contact with skin or eyes, rinse immediately with plenty of water.[5][12] If inhaled, move to fresh air. If ingested, seek medical attention.[12]
- **Fire Fighting:** Use dry sand, dry chemical, or alcohol-resistant foam to extinguish fires.[12] Do not use a direct stream of water.[12]

Conclusion

Ethyltrimethylsilane is a commercially available and highly versatile organosilicon compound with significant applications in the pharmaceutical and chemical industries. Its utility as a silylating agent and in other synthetic transformations makes it an important tool for researchers and drug development professionals. A thorough understanding of its properties, suppliers, synthesis, and safe handling procedures is essential for its effective and safe utilization in the laboratory and in industrial processes.

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